

Application Notes and Protocols for Aminon Biostimulant on Tomato (*Solanum lycopersicum*) Growth

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Compound of Interest

Compound Name: *Aminon*

Cat. No.: *B1214360*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Aminon biostimulant is a formulation rich in amino acids, peptides, and polypeptides designed to enhance plant growth, yield, and tolerance to abiotic stress. Amino acids are fundamental to plant metabolism, serving as precursors for proteins, enzymes, and signaling molecules.^{[1][2]} The application of exogenous amino acids can save the plant energy required for their synthesis, which can then be redirected towards growth and development, especially under suboptimal conditions.^[1] These notes provide detailed protocols and a summary of quantitative data from studies on the application of amino acid-based biostimulants to tomato (*Solanum lycopersicum*), a globally significant horticultural crop. The methodologies and findings presented are synthesized to guide the design of robust experiments for evaluating the efficacy of **Aminon** biostimulant.

Data Presentation: Effects of Amino Acid Biostimulants on Tomato

The following tables summarize the quantitative effects of amino acid-based biostimulants on tomato yield, fruit quality, and plant growth parameters as reported in various studies.

Table 1: Effect of Amino Acid Biostimulant Application on Tomato Yield and Fruit Characteristics

Treatment/Application Rate	Yield Increase (%)	Average Fruit Weight (g)	Total Soluble Solids (°Brix)	Reference
Control (No Biostimulant)	-	164.74	3.90	[3]
Amino Acid Foliar & Root Application	43% (total yield)	189.74	4.96	[3]
Control (Untreated)	-	-	-	[4]
Plant-Based Biostimulant (3 g/L via fertigation)	43.37% - 111.67%	-	-	[4]
Control (Untreated)	-	-	-	[5]
Protein Hydrolysate (6 weekly applications)	Highest Yield	-	Enhanced	[5]
Amino Acid Mixture (0.25 L/ha weekly foliar spray)	-	-	-	[6]

Table 2: Influence of Amino Acid Biostimulants on Tomato Plant Growth Parameters

Treatment/Application Rate	Plant Height Increase (%)	Shoot Dry Weight Increase (%)	Root Length Increase (%)	Reference
Control (No Biostimulant)	-	-	-	[4] [6]
Plant-Based Biostimulant (3 g/L via fertigation)	up to 55.06%	-	-	[4]
Amino Acid Mixture (0.25 L/ha weekly foliar spray)	-	Enhanced	11%	[6]
Tyrosine (15 mM foliar spray)	Beneficially affected	-	-	[1]
Lysine (15 mM foliar spray)	Beneficially affected	-	-	[1]
Methionine (15 mM foliar spray)	Beneficially affected	-	-	[1]

Table 3: Impact of Amino Acid Biostimulants on Tomato Fruit Quality Attributes

Treatment/Application Rate	Ascorbic Acid (Vitamin C) Content	Lycopene Content	Total Phenolic Content	Reference
Control (No Biostimulant)	-	-	-	[3] [5] [7]
Protein Hydrolysate (6-9 weekly applications)	Enhanced	Enhanced	-	[5]
Amino Acids + Humic Acids	-	-	Positively improved	[7]
Vermicompost (containing amino acids)	Enhanced	-	Enhanced	[3]

Experimental Protocols

Protocol 1: Evaluation of Foliar Application of Aminon Biostimulant on Tomato Growth and Yield

1. Objective: To determine the effect of different concentrations of foliar-applied **Aminon** biostimulant on the growth, yield, and fruit quality of greenhouse-grown tomatoes.

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).[\[5\]](#)[\[8\]](#)
- Plants: Tomato (*Solanum lycopersicum*) seedlings, variety 'Moneymaker' or another determinate variety.
- Treatments:
 - T1: Control (Water spray)
 - T2: **Aminon** Biostimulant - Low Dose (e.g., 0.25 L/ha)[\[6\]](#)

- T3: **Aminon** Biostimulant - Medium Dose (e.g., 0.50 L/ha)[6]
- T4: **Aminon** Biostimulant - High Dose (e.g., 0.75 L/ha)[6]
- Replicates: 5 blocks, with 10 plants per treatment in each block.

3. Materials:

- Tomato seedlings (4-5 true leaves)
- Pots (5-liter) with sterile potting mix
- **Aminon** biostimulant
- Standard NPK fertilizer
- Handheld sprayer
- Deionized water
- Data collection tools (calipers, scales, refractometer)

4. Methodology:

- Planting: Transplant one tomato seedling into each 5-liter pot. Allow plants to acclimatize for one week.
- Fertilization: Apply a standard NPK fertilizer solution to all plants twice a week.[8]
- Treatment Application:
 - Prepare spray solutions for each treatment by diluting **Aminon** biostimulant in deionized water to achieve the desired application rates.
 - Begin foliar applications two weeks after transplanting.
 - Spray plants until foliage is thoroughly wet, avoiding runoff.
 - Apply treatments weekly for a total of 6-8 applications.[5]

- Data Collection:
 - Plant Height and Stem Diameter: Measure at the beginning of the experiment and every two weeks thereafter.
 - Chlorophyll Content: Use a SPAD meter to measure leaf chlorophyll content at the flowering stage.
 - Yield: Harvest mature fruits from each plant. Record the total number of fruits and total fruit weight per plant.[4]
 - Fruit Quality: From each plant, randomly select 5 mature fruits to analyze:
 - Average Fruit Weight: Weigh the 5 selected fruits and calculate the average.
 - Total Soluble Solids (TSS): Use a digital refractometer to measure °Brix from the fruit juice.[3]
 - Firmness: Use a penetrometer to measure fruit firmness.[5]

5. Statistical Analysis:

- Analyze data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a post-hoc test such as Tukey's HSD or Duncan's multiple range test to compare treatment means ($p < 0.05$).[5]

Protocol 2: Assessment of Soil Drench (Fertigation) Application of Aminon Biostimulant

1. Objective: To evaluate the efficacy of **Aminon** biostimulant applied via fertigation on root development, nutrient uptake, and overall performance of tomato plants.

2. Experimental Design:

- Design: Completely Randomized Design (CRD).[4]
- Plants: Tomato (*Solanum lycopersicum*) seedlings.

- Treatments:
 - T1: Control (Standard fertilizer solution)
 - T2: Standard fertilizer + **Aminon** Biostimulant (e.g., 3 g/L)[4]
- Replicates: 10 replicate plants per treatment.

3. Methodology:

- Planting: As described in Protocol 1.
- Treatment Application:
 - Prepare the fertigation solutions. For T2, dissolve the specified amount of **Aminon** biostimulant into the standard fertilizer solution.
 - Apply 200 mL of the respective solution to the base of each plant.
 - Applications should be made at the time of transplanting and then every 15 days for a total of four applications.[4]
- Data Collection:
 - Shoot and Root Biomass: At the end of the experiment (e.g., 90 days after transplanting), carefully remove plants from pots. Separate shoots from roots. Wash roots to remove soil. Dry both shoots and roots in an oven at 70°C for 72 hours and record the dry weight.[6]
 - Leaf Nutrient Analysis: Collect the third fully expanded leaf from the top of each plant at the flowering stage. Dry and grind the leaf tissue for analysis of N, P, and K content.
 - Yield and Fruit Quality: As described in Protocol 1.

4. Statistical Analysis:

- Analyze data using a t-test or one-way ANOVA.

Visualizations

Experimental Workflow Diagram

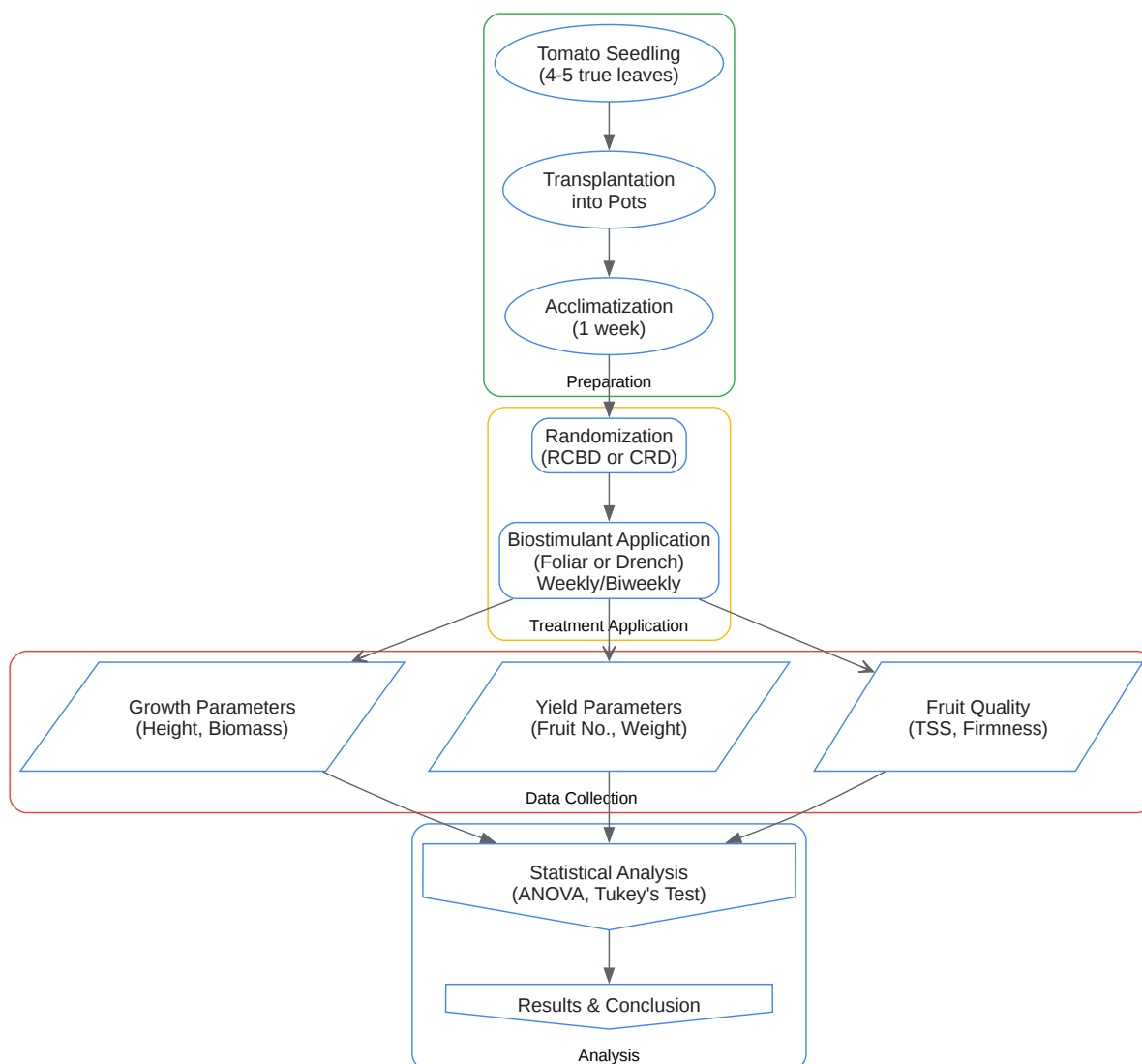


Figure 1: General Experimental Workflow for Biostimulant Trials

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Signaling Pathway Diagram

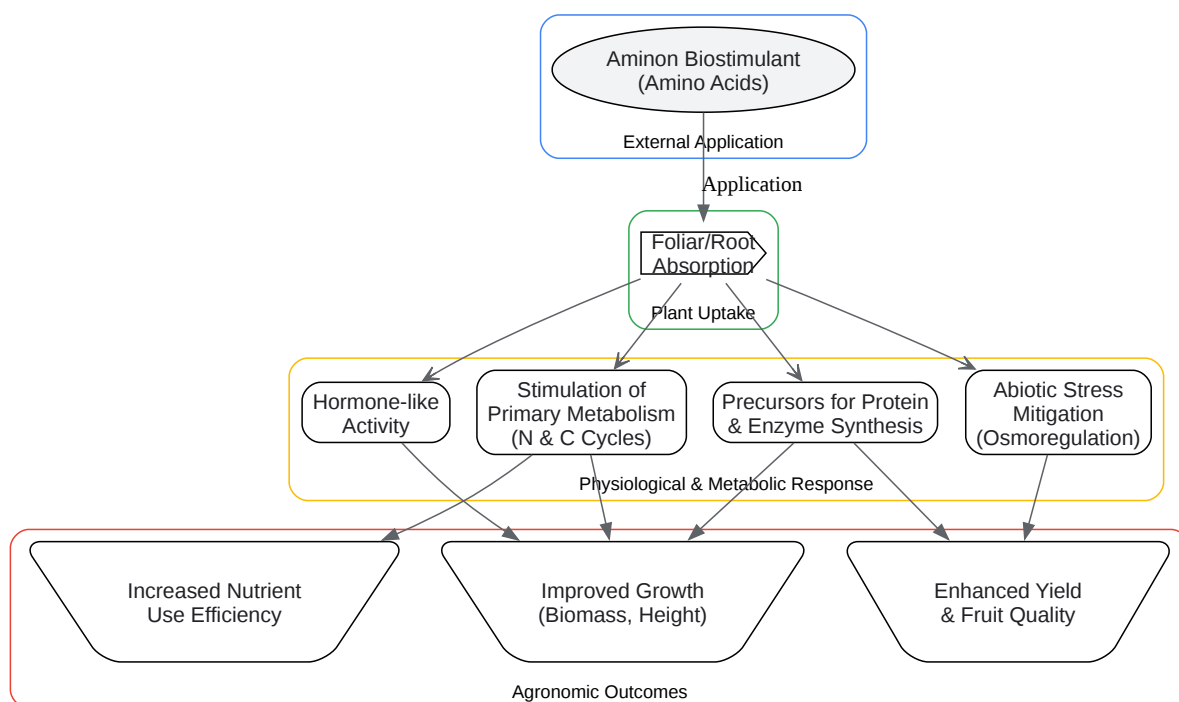


Figure 2: Simplified Pathway of Amino Acid Biostimulant Action in Tomato

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